Mitigating GSK2190915 degradation in experimental setups

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Compound of Interest	
Compound Name:	*Fiboflapon Sodium*
CAS No.:	*1196070-26-4*
Cat. No.:	*B607448*

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Technical Support Center: GSK2190915

Welcome to the technical support center for GSK2190915. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling, storage, and use of GSK2190915 in experimental setups, with a focus on mitigating potential degradation.

Frequently Asked Questions (FAQs)

Q1: What is GSK2190915 and what is its mechanism of action?

A1: GSK2190915, also known as Fiboflapon or AM-803, is a potent and orally bioavailable inhibitor of the 5-lipoxygenase-activating protein (FLAP).[1][2] FLAP is a crucial protein in the biosynthesis of leukotrienes, which are inflammatory mediators.[3] By inhibiting FLAP, GSK2190915 effectively blocks the production of all leukotrienes (e.g., LTB_4 and cysteinyl leukotrienes), making it a valuable tool for studying inflammatory pathways and for the potential treatment of inflammatory diseases like asthma.[3][4][5]

Q2: What are the recommended storage conditions for GSK2190915?

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A2: Proper storage is critical to maintain the integrity of GSK2190915. For the solid (powder) form, storage at -20°C for up to 3 years or at 4°C for up to 2 years is recommended. Stock solutions in solvent should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.

Q3: In which solvents is GSK2190915 soluble?

A3: GSK2190915 is soluble in dimethyl sulfoxide (DMSO) and methanol. For in vivo experiments, it is often prepared in a vehicle containing DMSO, PEG300, Tween-80, and saline, or in corn oil.

Q4: What are the potential degradation pathways for GSK2190915?

A4: While specific degradation studies on GSK2190915 are not readily available in the public domain, based on its chemical structure which contains an indole moiety and a propionic acid derivative, potential degradation pathways include:

- Photodegradation: Indole derivatives can be susceptible to degradation upon exposure to light.
- Hydrolysis: The propionic acid group may be susceptible to hydrolysis, particularly under acidic or basic conditions.
- Oxidation: As with many complex organic molecules, GSK2190915 may be prone to oxidation.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving GSK2190915, potentially due to its degradation.

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Issue	Potential Cause	Troubleshooting Steps
Inconsistent or lower than expected bioactivity	Degradation of GSK2190915 stock solution.	- Prepare fresh stock solutions frequently. - Aliquot stock solutions to avoid repeated freeze-thaw cycles. - Store stock solutions at -80°C for long-term storage. - Protect stock solutions from light by using amber vials or wrapping vials in foil.
Degradation of GSK2190915 in working solution/media.	- Prepare working solutions fresh before each experiment. - Minimize the time the compound is in aqueous solutions, especially at non-neutral pH. - If possible, perform a quick activity check of a new batch of stock solution against a previously validated batch.	
Precipitation of the compound in aqueous media	Low aqueous solubility.	- Ensure the final concentration of the organic solvent (e.g., DMSO) is compatible with your experimental system and is sufficient to maintain solubility. - Sonication may help in dissolving the compound. - For in vivo studies, consider using a formulation with co-solvents like PEG300 and surfactants like Tween-80 to improve solubility.
Variability between experimental replicates	Inconsistent handling or storage.	- Standardize the protocol for solution preparation, storage,

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	and handling. - Ensure all experimental steps are performed consistently, especially regarding light exposure and incubation times.

Experimental Protocols

Protocol 1: Preparation of GSK2190915 Stock Solution

- Materials: GSK2190915 powder, anhydrous DMSO.
- Procedure:
  - Allow the GSK2190915 vial to equilibrate to room temperature before opening to prevent moisture condensation.
  - Weigh the desired amount of GSK2190915 powder in a sterile microfuge tube.
  - Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
  - Vortex thoroughly until the powder is completely dissolved.
  - Aliquot the stock solution into smaller volumes in amber, tightly sealed vials.
  - Store the aliquots at -80°C.

Protocol 2: Preparation of Working Solution for In Vitro Assays

- Materials: GSK2190915 stock solution, appropriate cell culture medium or buffer.
- Procedure:
  - Thaw a single aliquot of the GSK2190915 stock solution at room temperature.

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- Serially dilute the stock solution with the experimental medium or buffer to the final desired concentration.
- Ensure the final concentration of DMSO is low (typically <0.1%) to avoid solvent-induced artifacts in biological assays.
- Use the working solution immediately after preparation.

Quantitative Data Summary

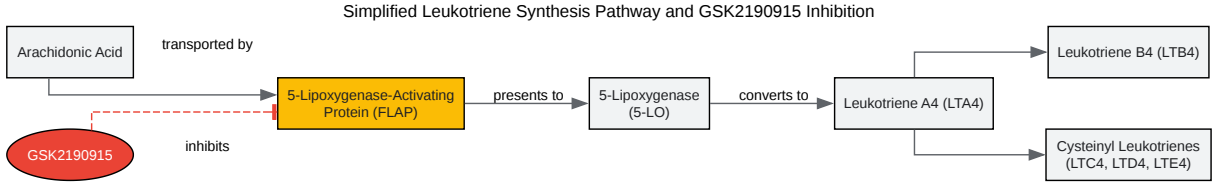
Table 1: Storage Recommendations for GSK2190915

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years
	4°C	Up to 2 years
In Solvent	-80°C	Up to 6 months
	-20°C	Up to 1 month

Table 2: Solubility of GSK2190915

Solvent	Solubility
DMSO	Soluble
Methanol	Soluble

Visualizations



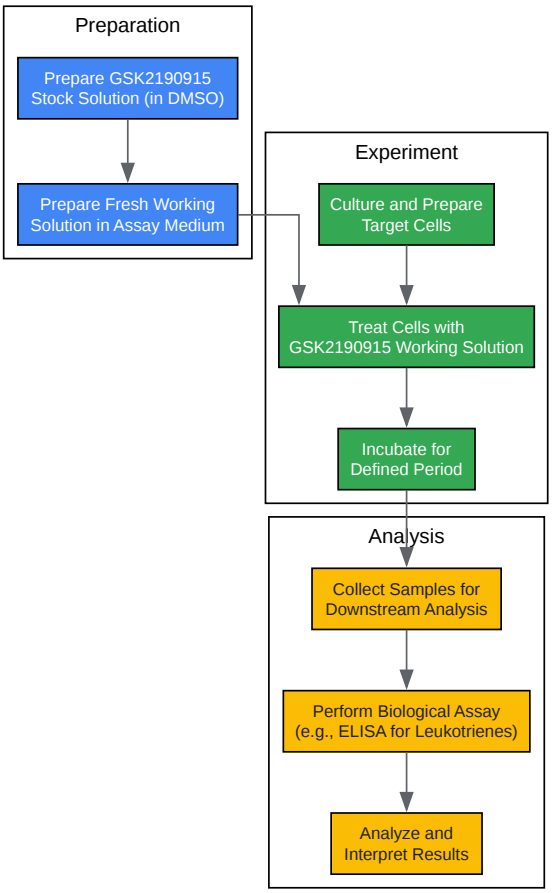
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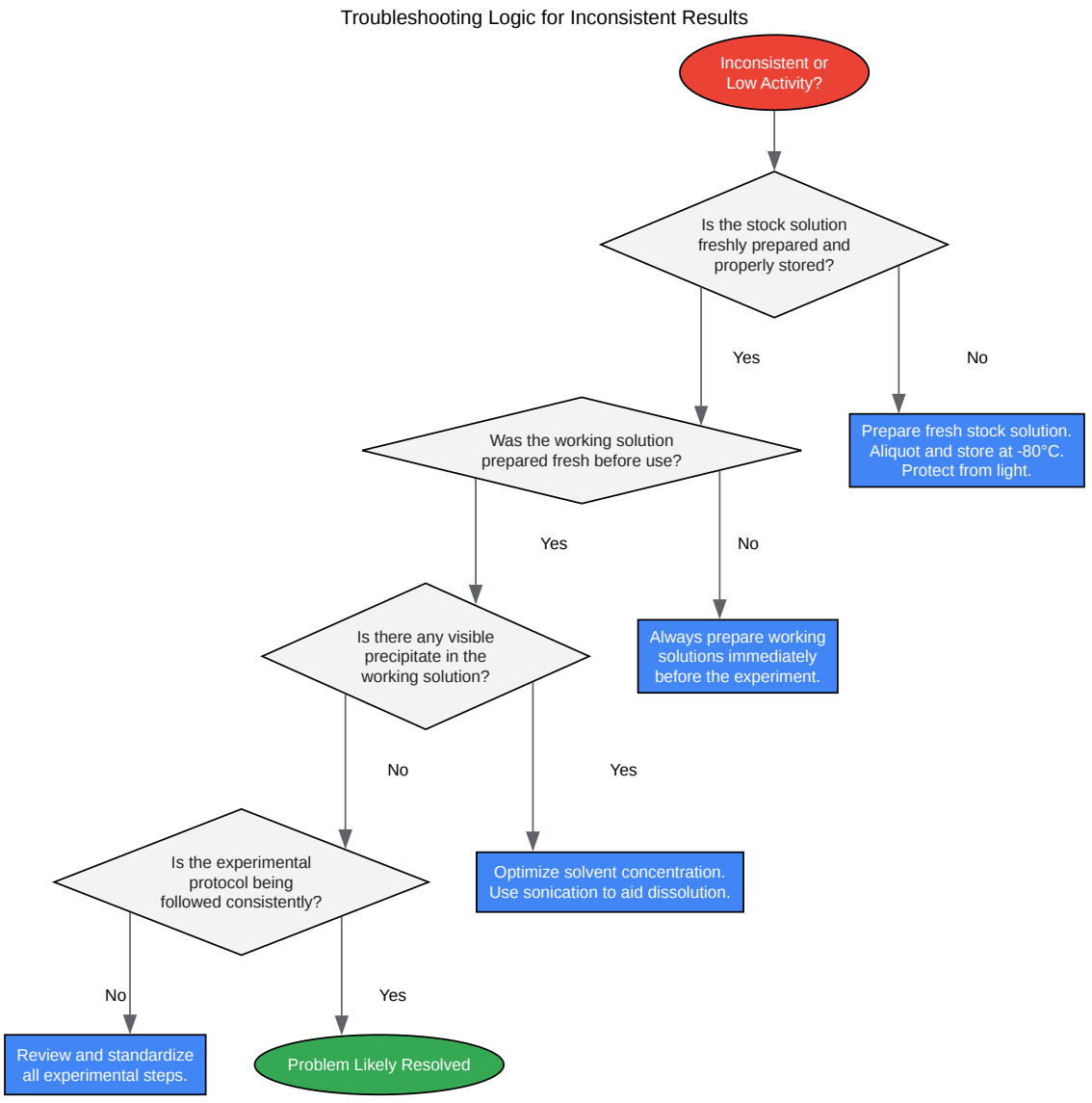
Caption: Mechanism of action of GSK2190915 in the leukotriene pathway.

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General Experimental Workflow for In Vitro Studies



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